

Technical Monograph: 4-(Azepan-1-yl)benzonitrile

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Compound of Interest

Compound Name: 4-(Azepan-1-yl)benzonitrile

CAS No.: 162377-67-5

Cat. No.: B1288787

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Chemical Class: N-Aryl Heterocycle | Application: Medicinal Chemistry Intermediate[1][2][3]

Executive Summary & Chemical Identity

4-(Azepan-1-yl)benzonitrile is a pivotal pharmacophore and synthetic intermediate characterized by a benzonitrile core substituted at the para position with a seven-membered azepane ring.[1][2][3] Unlike its six-membered analog (piperidine), the azepane ring introduces unique conformational flexibility and increased lipophilicity, making this structure a critical tool in Structure-Activity Relationship (SAR) studies for modulating drug solubility, metabolic stability, and receptor binding entropy.[1][2]

This guide details the synthesis, physicochemical properties, and medicinal utility of **4-(azepan-1-yl)benzonitrile**, designed for researchers optimizing lead compounds in GPCR and kinase inhibitor programs.[1][2]

Chemical Identifiers

Identifier Type	Designation
IUPAC Name	4-(Azepan-1-yl)benzonitrile
Common Name	4-(Hexamethyleneimino)benzonitrile
Molecular Formula	C ₁₃ H ₁₆ N ₂
Molecular Weight	200.28 g/mol
SMILES	<chem>N#Cc1ccc(N2CCCCC2)cc1</chem>
Key Pharmacophore	p-Cyanophenyl-azepane

Structural Analysis & Physicochemical Profile

The Azepane Effect (vs. Piperidine)

In medicinal chemistry, expanding a saturated nitrogen heterocycle from six (piperidine) to seven (azepane) atoms is a strategic "ring-expansion" tactic.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- **Conformational Entropy:** The azepane ring is more flexible ("floppy") than the chair-locked piperidine.[\[1\]](#)[\[3\]](#) This allows the molecule to adopt multiple low-energy conformations to fit into sterically demanding hydrophobic pockets.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Lipophilicity (LogP):** The addition of a methylene unit (-CH₂-) increases the cLogP by approximately 0.5 units, enhancing membrane permeability but potentially reducing aqueous solubility.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Electronic Influence:** The nitrogen lone pair in the azepane ring is slightly less available for resonance donation into the benzene ring compared to pyrrolidine, due to the ring's non-planar twisting, which affects the dipole moment of the nitrile group.[\[2\]](#)

Predicted Properties Table

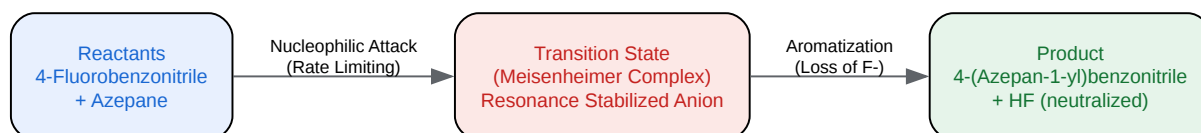
Property	Value (Predicted)	Significance
cLogP	~3.4 - 3.8	High membrane permeability; suitable for CNS targets.[1][2][3]
Topological Polar Surface Area (TPSA)	~27 Å ²	< 90 Å ² indicates excellent blood-brain barrier (BBB) penetration potential.[1][2][3]
H-Bond Acceptors	2 (Nitrile N, Amine N)	Key interaction points for serine/threonine residues in binding pockets.[1][2][3]
pKa (Conjugate Acid)	~2.0 - 3.0	The aniline-like nitrogen is weakly basic due to conjugation with the electron-withdrawing nitrile group.[1][2][3]

Synthetic Pathways & Experimental Protocols

The most robust synthesis involves Nucleophilic Aromatic Substitution (S_NAr).[1][2][3] The nitrile group (-CN) at the para position acts as a strong electron-withdrawing group (EWG), activating the benzene ring for nucleophilic attack by the secondary amine (azepane).[1][2]

Reaction Mechanism (S_NAr)

The reaction proceeds via a Meisenheimer Complex intermediate.[1][2][3][4] The rate-determining step is the attack of the azepane nitrogen on the carbon bearing the leaving group (Fluorine is preferred over Bromine due to the high electronegativity of F stabilizing the transition state).[2]



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Figure 1: SNAr mechanism illustrating the addition-elimination pathway activated by the p-cyano group.[1][3]

Detailed Protocol: SNAr Synthesis

Objective: Synthesis of **4-(azepan-1-yl)benzonitrile** on a 10 mmol scale.

Reagents:

- 4-Fluorobenzonitrile (1.21 g, 10.0 mmol)[1][2]
- Azepane (1.19 g, 12.0 mmol, 1.2 equiv)[2]
- Potassium Carbonate (K_2CO_3) (2.76 g, 20.0 mmol, 2.0 equiv) - Acts as an HF scavenger.[1][2]
- Dimethyl Sulfoxide (DMSO) (10 mL) - Anhydrous.[1][2][3]

Procedure:

- Setup: Flame-dry a 50 mL round-bottom flask equipped with a magnetic stir bar.
- Charging: Add 4-fluorobenzonitrile and K_2CO_3 to the flask. Purge with nitrogen (N_2) for 5 minutes.[1][2][3]
- Solvation: Add anhydrous DMSO via syringe. Stir until the nitrile is dissolved (K_2CO_3 will remain as a suspension).[1][2][3]
- Addition: Add azepane dropwise via syringe over 2 minutes.
- Reaction: Heat the mixture to 90°C in an oil bath. Monitor by TLC (20% EtOAc/Hexanes) or LC-MS.[1][3]
 - Note: The reaction typically reaches completion within 3–5 hours.[1][2][3] The spot for 4-fluorobenzonitrile ($R_f \sim 0$.[1][2][3]6) should disappear, replaced by a fluorescent product spot ($R_f \sim 0.4$).[1][2][3]

- Workup:
 - Cool to room temperature.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Pour the reaction mixture into 100 mL of ice-cold water (precipitates the product and removes DMSO).
 - Extract with Ethyl Acetate (3 x 30 mL).[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Wash the combined organic layers with Brine (2 x 20 mL) to remove residual DMSO.[\[1\]](#)[\[3\]](#)
 - Dry over anhydrous MgSO_4 , filter, and concentrate under reduced pressure.[\[2\]](#)
- Purification: If the crude solid is off-white, recrystallize from Ethanol/Water (9:1) or perform flash column chromatography (Gradient: 0-20% EtOAc in Hexanes).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Alternative Method: Pd-Catalyzed Amination

If 4-fluorobenzonitrile is unavailable, 4-bromobenzonitrile can be used via Buchwald-Hartwig amination.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Catalyst: $\text{Pd}_2(\text{dba})_3$ / BINAP[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Base: NaOtBu[\[2\]](#)
- Solvent: Toluene, 100°C.
- Critique: This method is less atom-economical and more expensive than $\text{S}_\text{N}\text{Ar}$ for this specific activated substrate.[\[1\]](#)[\[3\]](#)

Analytical Characterization

To validate the synthesis, the following spectral signatures must be confirmed.

proton NMR (^1H -NMR, 400 MHz, CDCl_3)

Shift (δ ppm)	Multiplicity	Integration	Assignment
7.40 - 7.45	Doublet (J=8.8 Hz)	2H	Aryl protons ortho to Nitrile (deshielded).[1][2][3]
6.65 - 6.70	Doublet (J=8.8 Hz)	2H	Aryl protons ortho to Azepane (shielded by N-donation).[1][2][3]
3.50 - 3.55	Triplet/Broad	4H	Azepane N-CH ₂ (α -protons).[1][2][3]
1.75 - 1.80	Multiplet	4H	Azepane β -protons.[1][2][3]
1.50 - 1.55	Multiplet	4H	Azepane γ/δ -protons.[1][2][3]

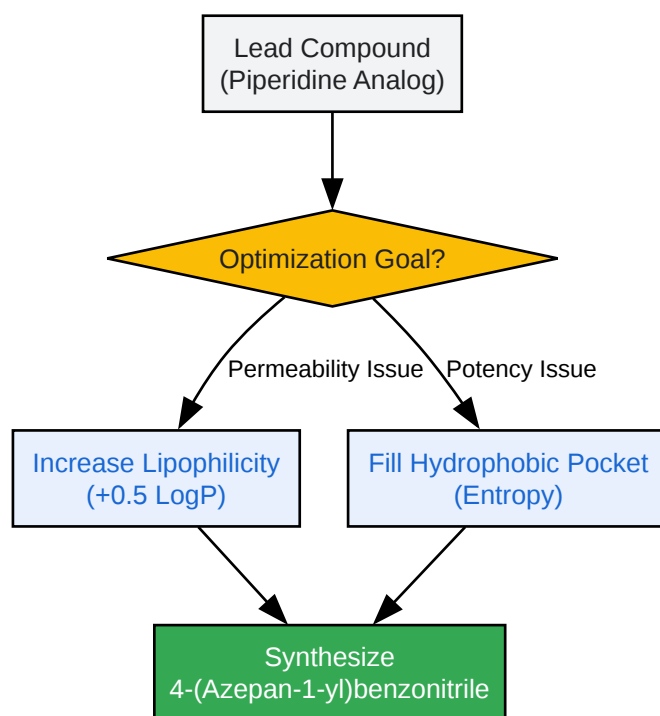
Mass Spectrometry (ESI-MS)[1][3]

- Expected $[M+H]^+$: 201.14 m/z[1][3]
- Fragmentation Pattern: Loss of the azepane ring or nitrile (-CN) is common in high-energy collision modes.[1][3]

Medicinal Chemistry Applications

Bioisosteric Replacement Strategy

The **4-(azepan-1-yl)benzonitrile** motif is often used to optimize Androgen Receptor Modulators (SARMs) and Histamine H3 Antagonists.[1][2][3]



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Figure 2: Decision tree for selecting the azepane scaffold during lead optimization.

Metabolic Implications[1][2]

- Para-Blocking: The nitrile group at the para position effectively blocks metabolic hydroxylation at the most reactive site of the phenyl ring, extending the half-life ($t_{1/2}$) of the compound.[2]
- Ring Oxidation: The azepane ring is susceptible to oxidative metabolism (formation of lactams) by CYP450 enzymes.[1][2][3] This is a key liability to monitor during ADME studies.

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